

Application Note: Quantification of Sobrerol in Biological Samples using HPLC-UV

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Compound of Interest

Compound Name: *Sobrepin*
CAS No.: 32226-54-3
Cat. No.: B1215462

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Introduction

Sobrerol is a mucolytic agent used in the treatment of respiratory diseases to facilitate the clearance of mucus.[1][2] Monitoring its concentration in biological matrices such as plasma, serum, or urine is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence assessment. This application note describes a robust and validated High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection for the quantification of sobrerol in biological samples.

Principle

The method involves the extraction of sobrerol from the biological matrix, followed by separation and quantification using reverse-phase HPLC. The separation is achieved on a C18 column with an isocratic mobile phase, and detection is performed using a UV detector at a wavelength where sobrerol exhibits maximum absorbance. Quantification is based on the peak area of sobrerol compared to a calibration curve prepared with known concentrations of the standard.

Instrumentation and Reagents

- Instrumentation:
 - HPLC system equipped with a pump, autosampler, column oven, and UV-Vis detector.
 - C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
 - Data acquisition and processing software.
 - Centrifuge.
 - Vortex mixer.
 - pH meter.
- Reagents and Chemicals:
 - Sobrerol reference standard.
 - HPLC grade methanol, acetonitrile, and water.
 - Analytical grade reagents for mobile phase modifiers (e.g., phosphoric acid).
 - Reagents for sample preparation (e.g., perchloric acid, ethyl acetate).

Experimental Protocols

1. Sample Preparation

Biological samples must be pre-treated to remove interfering substances, primarily proteins, before injection into the HPLC system.

1.1. Plasma/Serum Sample Preparation: Protein Precipitation

Protein precipitation is a common and effective method for cleaning up plasma and serum samples.

- Pipette 500 μ L of plasma or serum into a microcentrifuge tube.

- Add 1.0 mL of ice-cold acetonitrile or methanol to precipitate the proteins.
- Vortex the mixture for 1 minute to ensure thorough mixing.
- Centrifuge the mixture at 10,000 rpm for 10 minutes at 4°C.
- Carefully collect the supernatant and transfer it to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 200 µL of the mobile phase.
- Vortex for 30 seconds and inject a 20 µL aliquot into the HPLC system.

1.2. Urine Sample Preparation: Liquid-Liquid Extraction (LLE)

LLE is a suitable method for extracting sobrerol from urine samples.

- Pipette 1.0 mL of urine into a glass tube.
- Add a suitable internal standard (if available).
- Adjust the pH of the urine sample to acidic conditions (e.g., pH 3-4) using a suitable acid like hydrochloric acid.
- Add 5.0 mL of an appropriate organic solvent (e.g., ethyl acetate).
- Vortex the mixture for 2 minutes to facilitate the extraction of sobrerol into the organic phase.
- Centrifuge at 4,000 rpm for 10 minutes to separate the aqueous and organic layers.
- Transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 200 µL of the mobile phase.
- Vortex for 30 seconds and inject a 20 µL aliquot into the HPLC system.

2. HPLC-UV Operating Conditions

The following chromatographic conditions are a starting point and may require optimization for specific instrumentation and columns.

Parameter	Condition
Column	C18 (250 mm x 4.6 mm, 5 μ m)
Mobile Phase	Methanol:Water (65:35, v/v)
Flow Rate	1.0 mL/min
Detection	UV at 210 nm
Injection Volume	20 μ L
Column Temperature	30°C
Run Time	Approximately 10 minutes

3. Method Validation

The analytical method should be validated according to ICH guidelines to ensure its suitability for the intended purpose.

- **Linearity:** Analyze a series of calibration standards at a minimum of five different concentrations. Plot the peak area against the concentration and determine the correlation coefficient (r^2), which should be ≥ 0.99 .
- **Accuracy:** Determine the accuracy by the recovery method. Analyze samples spiked with known concentrations of sobrerol at three different levels (low, medium, and high). The mean recovery should be within 85-115%.
- **Precision:** Assess the precision of the method by analyzing replicate samples at three different concentrations on the same day (intra-day precision) and on different days (inter-day precision). The relative standard deviation (RSD) should be $\leq 15\%$.
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** Determine the LOD and LOQ based on the signal-to-noise ratio (S/N), typically 3:1 for LOD and 10:1 for LOQ, or from the

standard deviation of the response and the slope of the calibration curve.

- **Specificity:** Evaluate the specificity by analyzing blank biological samples to ensure no endogenous components interfere with the sobrerol peak.
- **Stability:** Assess the stability of sobrerol in biological samples under various storage conditions (e.g., freeze-thaw cycles, short-term bench-top stability, and long-term storage).

Data Presentation

Table 1: Linearity Data for Sobrerol Quantification

Concentration (µg/mL)	Peak Area (Arbitrary Units)
Standard 1	
Standard 2	
Standard 3	
Standard 4	
Standard 5	
Correlation Coefficient (r ²)	≥ 0.99

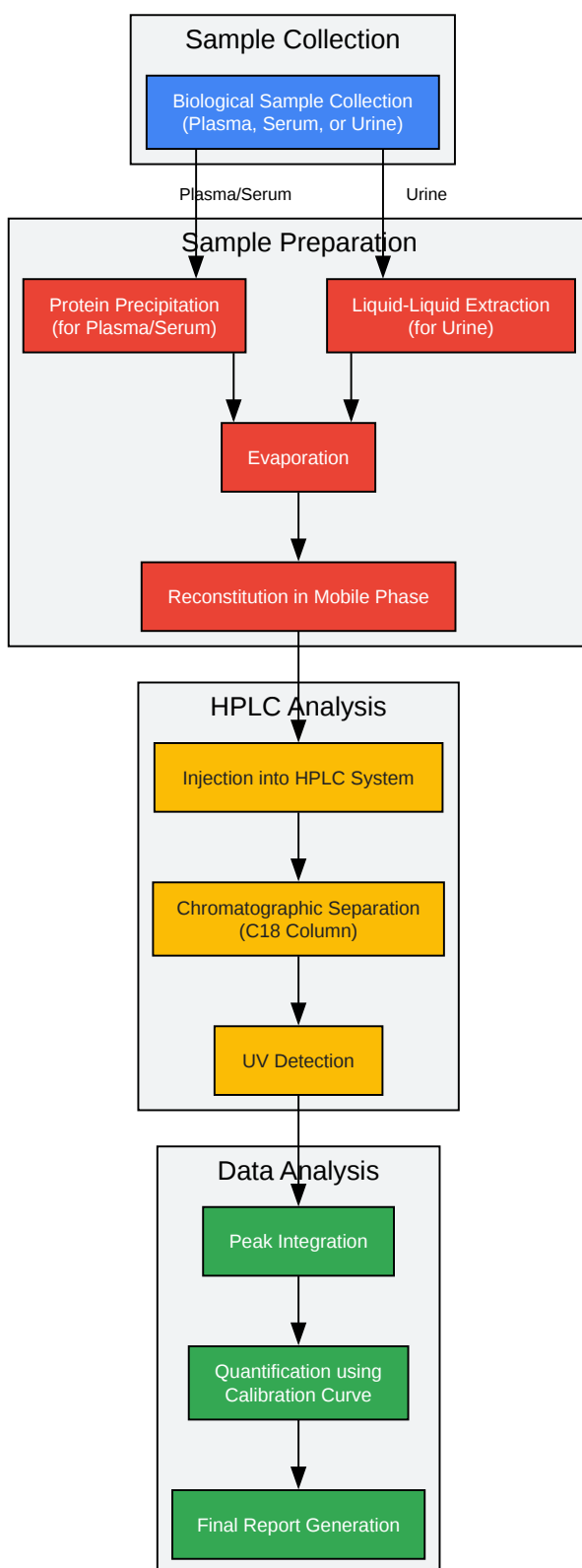
Table 2: Accuracy and Precision Data for Sobrerol in Biological Matrix

Spiked Concentration (µg/mL)	Measured Concentration (µg/mL) (Mean ± SD, n=3)	Recovery (%)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)
Low QC				
Mid QC				
High QC				

Table 3: LOD and LOQ of the HPLC-UV Method for Sobrerol

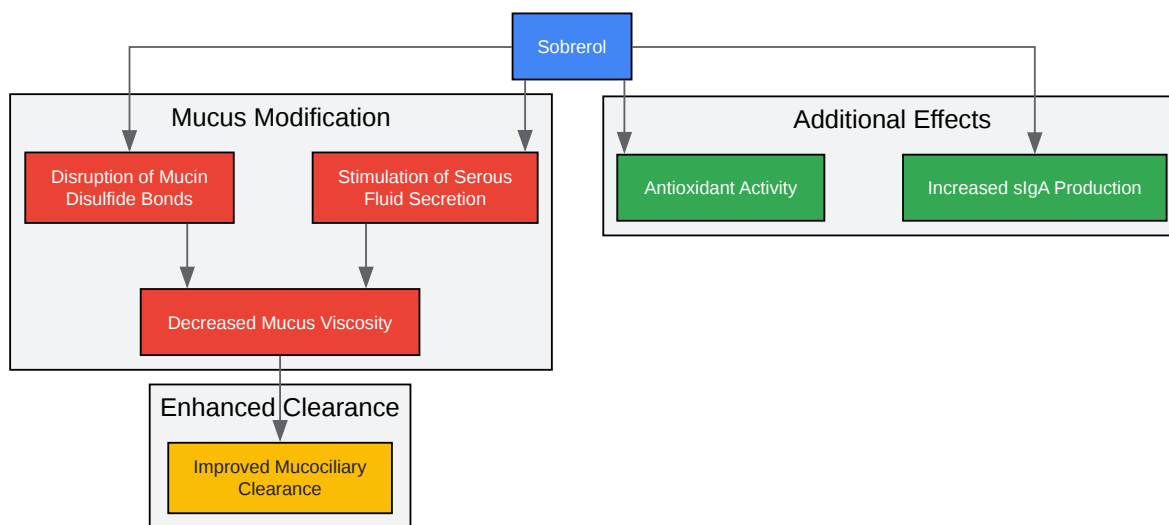
Parameter	Value (µg/mL)
LOD	
LOQ	

Visualizations



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Caption: Experimental workflow for the quantification of sobrerol in biological samples.



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Caption: Proposed mechanisms of action of sobrerol.[1][2]

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References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. Sensitive gas-liquid chromatographic-electron-capture detection method for determination of sobrerol in biological fluids - PubMed [pubmed.ncbi.nlm.nih.gov]
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